Conformational Preferences of 2,4-Dimethyl-L-phenylalanine

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Compound of Interest

Compound Name:	*2,4-Dimethy-L-Phenylalanine*
Cat. No.:	*B1579424*

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Executive Summary

2,4-Dimethyl-L-phenylalanine (2,4-Dmp) represents a strategic "hybrid" non-canonical amino acid used in peptidomimetics. It merges the conformational restriction of ortho-substitution with the hydrophobic extension of para-substitution. Unlike its more rigid isomer, 2,6-dimethylphenylalanine (which locks the side chain orthogonally), 2,4-Dmp offers a "biased" rotational landscape. This guide details the steric and electronic mechanisms governing its conformational preferences, providing actionable protocols for its deployment in constraining peptide topography and enhancing metabolic stability.

Molecular Architecture & Steric Physics

To effectively utilize 2,4-Dmp, one must understand the distinct roles of its two methyl substituents.

The Ortho (2-Methyl) Effect: The Conformational Gatekeeper

The methyl group at the 2-position is the primary driver of conformational constraint. In unsubstituted phenylalanine, the phenyl ring rotates relatively freely about the

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bond (

).

- Mechanism: The 2-methyl group introduces a steric volume of approx. 24 Å^3. This creates a high rotational barrier against the peptide backbone (

  substituents).

- Result: It restricts the

  and

  torsion angles, disfavoring "planar" orientations where the ring is coplanar with the

  or

  bonds.

The Para (4-Methyl) Effect: The Hydrophobic Anchor

The 4-methyl group has negligible impact on the local backbone conformation but significantly alters the distal physicochemical profile.

- Mechanism: It extends the lipophilic surface area of the side chain.

- Result: Enhances interaction with deep hydrophobic pockets in GPCRs (e.g.,

  -opioid receptors) without adding the steric penalty of a second ortho group.

Conformational Landscape Analysis

The conformational preferences of 2,4-Dmp are defined by the interplay between the side-chain rotamers (

) and the backbone torsion angles (

).

Side-Chain Rotamer Preferences ( )

The

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angle (rotation around

) is heavily biased by the 2-methyl group.

Rotamer	Angle ( )	Stability in 2,4-Dmp	Mechanistic Explanation
gauche- ( )	-60°	Highly Favored	Places the aromatic ring away from the carbonyl oxygen, minimizing steric clash with the 2-methyl group.
trans ( )	180°	Favored	Extends the side chain; often observed in -sheet regions.
gauche+ ( )	+60°	Disfavored	Creates severe steric clash between the 2-methyl group and the backbone amide nitrogen or carbonyl.

Ring Orientation ( )

Unlike unsubstituted Phe, which samples multiple

angles, 2,4-Dmp exhibits atropisomerism-like behavior on the NMR time scale.

- Preference: The ring prefers an angle near

  relative to the

  bond to minimize the interaction energy between the ortho-methyl and the

  protons.

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- Impact: This "edgewise" presentation is critical for receptor selectivity, often discriminating between receptor subtypes that require a flat vs. perpendicular aromatic interaction.

Backbone Impact ( )

The restricted mobility of the side chain entropically stabilizes specific backbone folds.

- Turn Induction: 2,4-Dmp is frequently used to stabilize Type II

  -turns when placed at the

  or

  position.

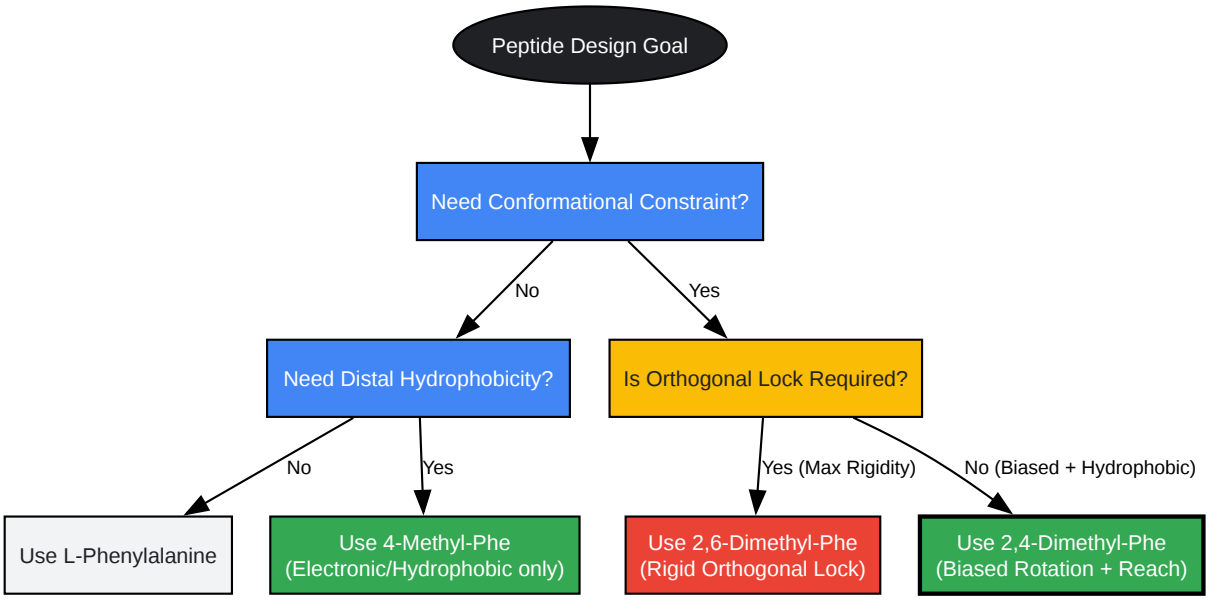
- Helix Destabilization: The bulk of the 2-methyl group can destabilize

  -helical conformations if the spacing does not allow for side-chain interdigitation.

Visualizing the Conformational Logic

The following diagram illustrates the decision logic for selecting 2,4-Dmp versus its regioisomers (2,6-Dmp or 4-MePhe) based on structural requirements.

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Caption: Decision matrix for selecting methylated phenylalanine analogues based on steric and hydrophobic requirements.

Experimental Protocols

To validate the conformational impact of 2,4-Dmp in your peptide, use the following self-validating workflow.

Synthesis: Solid Phase Peptide Synthesis (SPPS)

Due to the steric bulk of the ortho-methyl group, standard coupling protocols often fail.

- Reagents: Use HATU/HOAt or TIC (Triisopropylcarbodiimide).
- Protocol:
  - Swell resin in DMF (30 min).

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- Coupling: Use 4 equivalents of Fmoc-2,4-dimethyl-L-phenylalanine, 3.9 eq HATU, 4 eq HOAt, and 8 eq DIPEA.
- Time: Double coupling is mandatory. 2 x 2 hours at room temperature.
- Monitoring: Kaiser test may give false negatives due to steric shielding. Use Chloranil test for secondary amines or micro-cleavage LC-MS for verification.

Validation: NMR Spectroscopy (NOE Analysis)

This protocol confirms the restricted rotation of the side chain.

- Sample Prep: Dissolve 2-5 mg of peptide in 600

  L of

  or

  (depending on solubility).
- Experiment: Run 2D NOESY (Nuclear Overhauser Effect Spectroscopy) with a mixing time of 300-500 ms.
- Marker Signals: Look for strong NOE cross-peaks between the 2-methyl protons (approx. 2.3 ppm) and the

  proton.
  - Interpretation: A strong NOE indicates the methyl group is spatially close to the backbone, confirming a specific rotameric population (likely

).
  - Absence: If NOEs are weak or averaged, the restriction is insufficient for the solvent conditions.

Applications in Drug Design[1][2][3]

Opioid Peptide Mimetics

In the development of analogues for Deltorphin and Endomorphin, 2,4-Dmp has been pivotal.

- Case Study: Substitution of Phe in position 3 or 4 of Endomorphin-2.[1][2]
- Effect: The 2,4-Dmp substitution restricts the side chain to a "bioactive" conformation that fits the

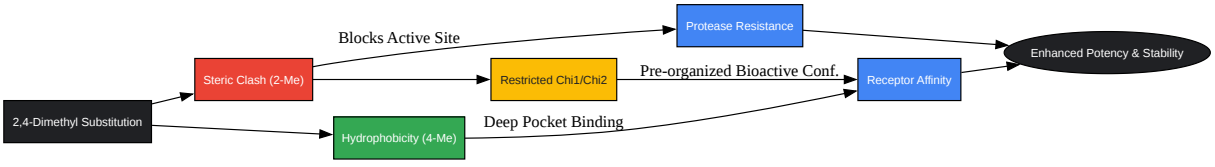
  -opioid receptor's hydrophobic sub-site, while protecting the peptide bond from chymotrypsin degradation (due to steric hindrance).

Metabolic Stability

The ortho-methyl group blocks the approach of proteolytic enzymes (like chymotrypsin and carboxypeptidase A) that typically cleave at the C-terminal side of aromatic residues.

- Data: Peptides containing 2,4-Dmp often show a 3-10 fold increase in plasma half-life compared to the native Phe sequence.

Pathway Visualization: Mechanism of Action[6]



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Caption: Mechanistic pathway linking 2,4-Dmp structural features to biological outcomes.

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